

Essential Procedures for the Safe Disposal of Butylated Hydroxytoluene (BHT)

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Compound of Interest

Compound Name: (-)-BO 2367

Cat. No.: B15581680

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Important Disclaimer: The chemical identifier "**(-)-BO 2367**" is not standard. The following safety and disposal information is based on the chemical Butylated Hydroxytoluene (BHT), which is the most plausible substance associated with commercially available products linked to similar identifiers. Researchers, scientists, and drug development professionals must confirm the exact identity of their substance with the supplier before proceeding with any handling or disposal protocols.

Butylated Hydroxytoluene (BHT) is a combustible solid that is very toxic to aquatic life with long-lasting effects.^{[1][2]} Proper disposal is crucial to prevent environmental contamination and ensure laboratory safety. The primary disposal recommendation is to send the substance to an approved waste disposal plant.^[1]

Immediate Safety and Handling Precautions

Before disposal, it is essential to adhere to proper handling and storage guidelines to minimize risks.

- **Personal Protective Equipment (PPE):** Always wear appropriate personal protective equipment, including safety glasses, a lab coat, a dust respirator, and gloves.^[3] In case of a large spill, splash goggles and a full suit are recommended.^[3]

- Ventilation: Use in a well-ventilated area.[4] If user operations generate dust, fume, or mist, use process enclosures or local exhaust ventilation to keep airborne levels below recommended exposure limits.[3]
- Storage: Keep the container tightly closed in a dry and well-ventilated place.[4] Store away from heat and incompatible materials such as oxidizing agents, acid anhydrides, and acid chlorides.[5][6]
- Handling: Avoid the formation of dust and aerosols.[4] Take precautionary measures against static discharges, as BHT dust may form an explosive mixture in air.[7] Provide adequate precautions, such as electrical grounding and bonding.[1]

Step-by-Step Disposal and Spill Management

Uncontaminated BHT is generally considered a non-hazardous waste and can typically be landfilled for disposal, provided it complies with federal, state, and local regulations.[7]

However, due to its ecotoxicity, it should not be released into the environment.

For Unused or Waste Product:

- Segregation: Keep BHT waste separate from other chemical waste streams to avoid reactions.
- Labeling: Clearly label the waste container with "Hazardous Waste," an indication of the hazards, and the date accumulation began.
- Containment: Store in a suitable, closed container.[4]
- Disposal: Dispose of the contents and container to a licensed hazardous or special waste collection point, in accordance with local, regional, national, and/or international regulations.[8]

In Case of a Spill:

- Small Spills: Use appropriate tools to put the spilled solid into a convenient waste disposal container.[3]
- Large Spills: Use a shovel to put the material into a convenient waste disposal container.[3]

- **Cleaning:** Finish cleaning by spreading water on the contaminated surface and dispose of the cleaning materials according to local and regional authority requirements.^[3] Do not let the product enter drains.^[4]
- **Ventilation:** Ensure the spillage area is well-ventilated.^[8]

Quantitative Data for Butylated Hydroxytoluene (BHT)

The following table summarizes key quantitative data for BHT, which is essential for safe handling and storage.

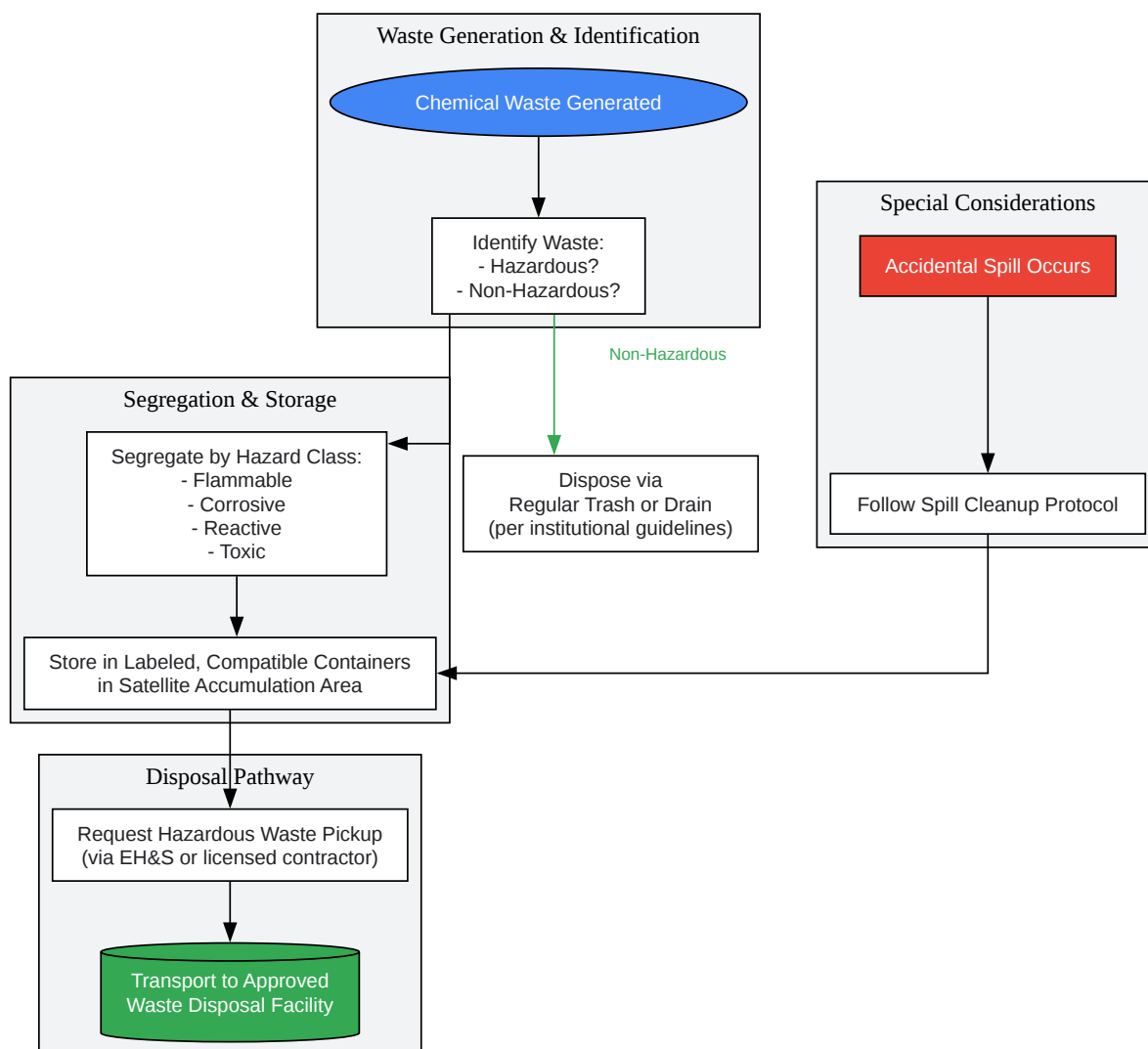
Property	Value	Source
Molecular Weight	220.36 g/mole	^[5]
Melting Point	69 - 73 °C (156 - 163 °F)	^[6]
Boiling Point	265 °C (509 °F)	^[5]
Flash Point	118.3 °C (244.9 °F) - Closed Cup	^[5]
Auto-Ignition Temp.	470 °C (878 °F)	^[5]
Specific Gravity	1.048 (Water = 1)	^[5]

Experimental Protocols & Workflows

While no specific experimental protocols for the disposal of "(-)-BO 2367" were found, the following represents a general workflow for the safe disposal of laboratory chemical waste, which is applicable to BHT.

General Laboratory Chemical Waste Disposal Workflow

This diagram illustrates the decision-making process for managing chemical waste in a laboratory setting, from generation to disposal.



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Caption: General workflow for laboratory chemical waste disposal.

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